

# 4,5-Dichloro-2-methyl-4-isothiazolin-3-one chemical properties

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## Compound of Interest

Compound Name: 4,5-Dichloro-2-methyl-4-isothiazolin-3-one

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An In-depth Technical Guide on the Chemical Properties of **4,5-Dichloro-2-methyl-4-isothiazolin-3-one**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4,5-Dichloro-2-methyl-4-isothiazolin-3-one** is a potent biocide and preservative belonging to the isothiazolinone class of compounds. It is recognized for its broad-spectrum antimicrobial activity against bacteria, fungi, and algae. This technical guide provides a comprehensive overview of its chemical properties, synthesis, mechanism of action, and relevant experimental protocols, tailored for professionals in research and development.

## Chemical and Physical Properties

The fundamental chemical and physical characteristics of **4,5-Dichloro-2-methyl-4-isothiazolin-3-one** are summarized below. These properties are crucial for understanding its behavior in various applications, from formulation to environmental fate.

Property	Value	Source
IUPAC Name	4,5-dichloro-2-methyl-1,2-thiazol-3-one	[1]
CAS Number	26542-23-4	[1]
Molecular Formula	C <sub>4</sub> H <sub>3</sub> Cl <sub>2</sub> NOS	[1]
Molecular Weight	184.04 g/mol	[1]
Appearance	Off-White Solid	[2]
Computed LogP (XLogP3)	1.7	[1]
Storage Temperature	2-8°C (Refrigerator)	[2]

## Antimicrobial Mechanism of Action

The biocidal activity of isothiazolinones, including **4,5-Dichloro-2-methyl-4-isothiazolin-3-one**, is a multi-step process that leads to the rapid inhibition of microbial growth and ultimately, cell death.[3] The primary mechanism involves the electrophilic nature of the active sulfur moiety.[4]

- **Cellular Uptake:** The molecule diffuses across the microbial cell membrane.[4]
- **Enzyme Inhibition:** Once inside the cell, it acts as an electrophilic agent, targeting and reacting with thiol groups (-SH) present in essential enzymes and proteins, such as dehydrogenases.[4][5] This reaction leads to the formation of mixed disulfides, which inactivates the enzymes.[5]
- **Metabolic Disruption:** The inactivation of key enzymes disrupts critical metabolic pathways, including cellular respiration and energy generation (ATP synthesis).[3][4] This results in a rapid inhibition of microbial growth and metabolism.[3]
- **Irreversible Damage & Cell Death:** The sustained disruption and reaction with protein thiols can also generate free radicals, leading to irreversible cellular damage and loss of viability.[4]

Antimicrobial mechanism of **4,5-Dichloro-2-methyl-4-isothiazolin-3-one**.

## Experimental Protocols

### Synthesis: One-Pot Method

A simplified one-pot synthesis process has been developed, which reduces equipment investment and improves product purity by eliminating the need to isolate intermediate products.[6][7] The process involves three main reaction stages within the same reactor.

Methodology:

- **Michael Addition:** Methyl acrylate, an aqueous methylamine solution, and sulfur are mixed. Hydrogen sulfide gas is introduced into the mixture at a controlled temperature (e.g., 15-25°C) to produce a crude intermediate, dimethyl 3,3'-dithiobispropionate.[6][7]
- **Amidation:** On the basis of the crude product from the previous step, methylamine gas is introduced to synthesize N,N'-dimethyl-3,3'-dithiodipropionamide.[6][7]
- **Chlorination and Cyclization:** The resulting suspension is reacted with a chlorinating agent, such as chlorine gas, at a controlled temperature (e.g., 0-15°C).[6] This step facilitates the ring-closure to form the isothiazolinone ring and the final product, 4,5-dichloro-2-methylisothiazolinone.[5][6]
- **Purification:** The final product is purified through steps like distillation to reclaim solvents, decolorization, filtration, and crystallization to obtain a high-purity product.[6]

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